

GHS Hazard Profile of 1-Ethylcyclopentanol: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethylcyclopentanol

Cat. No.: B074463

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements for **1-Ethylcyclopentanol** (CAS No. 1462-96-0). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards associated with this compound, facilitating safe handling and use in research and development settings.

GHS Hazard Classification

1-Ethylcyclopentanol is classified under GHS with specific physical and health hazards. The signal word associated with this chemical is "Warning".^{[1][2][3]} The primary hazards are related to its flammability and its effects on acute oral toxicity and eye irritation.^{[1][2][3][4]}

A summary of the GHS hazard classifications is provided in the table below.

GHS Hazard Class	Category	Hazard Statement Code	Hazard Statement
Flammable liquids	3	H226	Flammable liquid and vapour[1][2][3]
Acute toxicity, Oral	4	H302	Harmful if swallowed[1][2][3]
Serious eye damage/eye irritation	2A	H319	Causes serious eye irritation[1][2][3]

GHS Label Elements

The GHS label for **1-Ethylcyclopentanol** includes specific pictograms, the signal word, and hazard and precautionary statements.

- Pictograms:
 - Flame (for flammability)
 - Exclamation mark (for acute toxicity and eye irritation)
- Signal Word: Warning[1][2][3]

The hazard statements provide a concise description of the nature of the hazards of a chemical. For **1-Ethylcyclopentanol**, the following H-statements are applicable:

- H226: Flammable liquid and vapour[1][2][3][5]
- H302: Harmful if swallowed[1][2][3]
- H319: Causes serious eye irritation[1][2][3]

Precautionary statements are phrases that recommend measures to be taken to prevent or minimize adverse effects resulting from exposure to a hazardous chemical or improper storage or handling. The P-statements for **1-Ethylcyclopentanol** are categorized into Prevention, Response, Storage, and Disposal.

Category	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][3]
P233	Keep container tightly closed. [1][3]	
P240	Ground and bond container and receiving equipment.[1][3]	
P241	Use explosion-proof electrical/ventilating/lighting equipment.[1][3]	
P242	Use non-sparking tools.[1][3]	
P243	Take action to prevent static discharges.[1][3]	
P264	Wash hands thoroughly after handling.[1]	
P270	Do not eat, drink or smoke when using this product.[1][3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	

	Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P330	Rinse mouth.[1]	
P337+P313	If eye irritation persists: Get medical advice/attention.[1][3]	
P370+P378	In case of fire: Use appropriate media to extinguish.[1]	
Storage	P403+P235	Store in a well-ventilated place. Keep cool.[1][3]
Disposal	P501	Dispose of contents/container in accordance with local regulations.[1]

Experimental Protocols

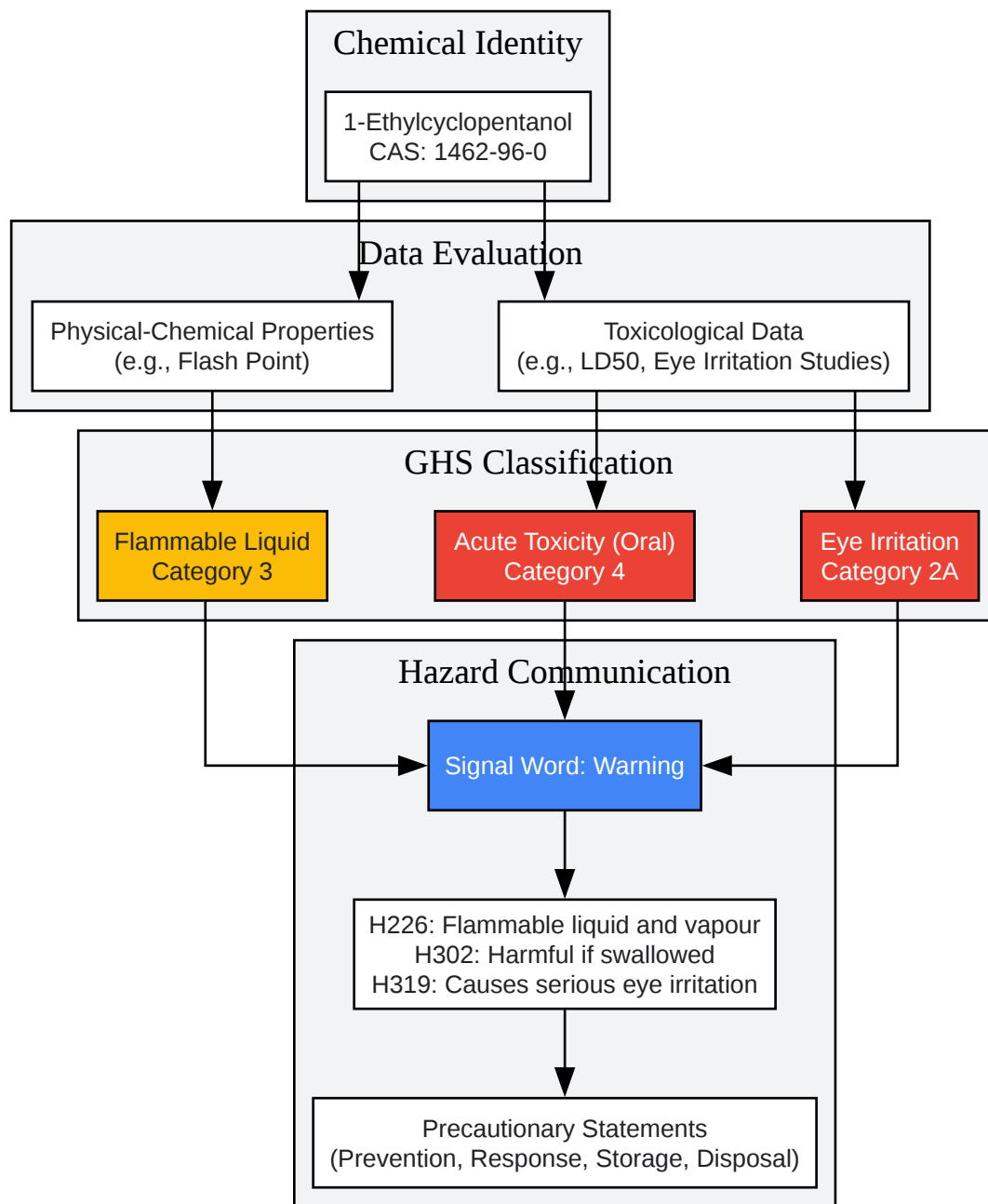
Detailed experimental protocols for determining GHS classifications are beyond the scope of this guide. However, the classifications are typically derived from standardized tests conducted under specific guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD) for chemical testing. These may include:

- Flash Point Determination: To classify flammable liquids.
- Acute Oral Toxicity Studies (e.g., OECD Test Guideline 420, 423, or 425): To determine the LD50 value.
- Acute Eye Irritation/Corrosion Studies (e.g., OECD Test Guideline 405): To assess the potential for eye damage.

Researchers should refer to the specific Safety Data Sheet (SDS) for **1-Ethylcyclopentanol** for detailed toxicological data and the studies used for its classification.

Hazard Identification Workflow

The following diagram illustrates the logical workflow for the GHS hazard identification of **1-Ethylcyclopentanol**.



[Click to download full resolution via product page](#)

Caption: GHS Hazard Identification Workflow for **1-Ethylcyclopentanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 1-Ethylcyclopentanol | C₇H₁₄O | CID 137018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 1-Ethylcyclopentanol 96 1462-96-0 [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [GHS Hazard Profile of 1-Ethylcyclopentanol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074463#1-ethylcyclopentanol-ghs-hazard-statements]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com